

Technical Guide: Oleoyl Serotonin-d17 for Research Applications

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Compound of Interest

Compound Name: *Oleoyl Serotonin-d17*

CAS No.: *1002100-44-8*

Cat. No.: *B15618521*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Oleoyl Serotonin-d17**, a deuterated internal standard crucial for the accurate quantification of its parent compound, Oleoyl Serotonin. This document outlines the typical specifications found in a Certificate of Analysis, detailed analytical methodologies for purity and identity assessment, and an exploration of the key signaling pathways influenced by Oleoyl Serotonin.

Certificate of Analysis and Purity

Oleoyl Serotonin-d17 is synthesized to a high degree of purity and isotopic enrichment to serve as a reliable internal standard in mass spectrometry-based assays. A typical Certificate of Analysis (CoA) provides critical data on the identity, purity, and quality of the compound. While a batch-specific CoA is provided upon purchase, the following table summarizes the representative data and specifications for **Oleoyl Serotonin-d17**.

Table 1: Representative Certificate of Analysis for **Oleoyl Serotonin-d17**

Parameter	Specification	Typical Value	Analytical Method
Identity			
Molecular Formula	C ₂₈ H ₂₇ D ₁₇ N ₂ O ₂	C ₂₈ H ₂₇ D ₁₇ N ₂ O ₂	Mass Spectrometry
Molecular Weight	457.8 g/mol	457.8 g/mol	Mass Spectrometry
Appearance	-	A solution in ethanol	Visual Inspection
Purity			
Deuterated Forms (d ₁ -d ₁₇)	≥99%	Conforms	Mass Spectrometry
Chemical Purity	≥98%	>99%	HPLC-UV
Physical Properties			
Formulation	-	A solution in ethanol (e.g., 1 mg/ml)	-
Storage Conditions	-	-20°C	-
Stability	-	≥ 2 years at -20°C	-

Experimental Protocols

The determination of purity and confirmation of identity for deuterated internal standards like **Oleoyl Serotonin-d17** involves a combination of chromatographic and spectroscopic techniques.

Purity Determination by Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: To determine the chemical and isotopic purity of **Oleoyl Serotonin-d17** and to quantify the unlabeled parent compound.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- Mass Spectrometer (e.g., Triple Quadrupole or High-Resolution Mass Spectrometer)

Materials:

- **Oleoyl Serotonin-d17** sample
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid (for mobile phase modification)
- HPLC column (e.g., C18, 2.1 x 50 mm, 1.8 μ m)

Procedure:

- Sample Preparation: The **Oleoyl Serotonin-d17** solution is diluted to an appropriate concentration (e.g., 1 μ g/mL) with the initial mobile phase composition.
- Chromatographic Conditions:
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by a re-equilibration step.
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40°C
 - Injection Volume: 5 μ L
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Mode: Full scan for qualitative analysis and Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for quantitative analysis.

- Monitored Ions (for SIM/MRM):
 - **Oleoyl Serotonin-d17**: $[M+H]^+$
 - Oleoyl Serotonin (unlabeled): $[M+H]^+$
- Data Analysis: The chemical purity is determined by integrating the peak area of **Oleoyl Serotonin-d17** relative to the total peak area in the chromatogram. The isotopic purity is assessed by comparing the signal intensity of the deuterated molecule to that of the unlabeled molecule.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Oleoyl Serotonin-d17** and the positions of deuterium labeling.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

Materials:

- **Oleoyl Serotonin-d17** sample
- Deuterated NMR solvent (e.g., Methanol-d₄)

Procedure:

- Sample Preparation: A concentrated solution of **Oleoyl Serotonin-d17** is prepared in the deuterated NMR solvent.
- ¹H-NMR Spectroscopy:
 - A standard proton NMR spectrum is acquired. The absence or significant reduction of signals at the positions expected for the deuterated protons confirms successful labeling.
- ²H-NMR Spectroscopy:

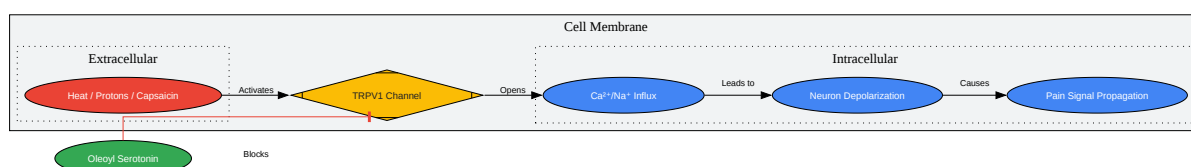
- A deuterium NMR spectrum is acquired to directly observe the signals from the deuterium atoms. The chemical shifts of these signals confirm the locations of the deuterium labels on the oleoyl chain.
- Data Analysis: The resulting spectra are compared with the known spectra of the unlabeled Oleoyl Serotonin to confirm the structure and the sites of deuteration.

Signaling Pathways

Oleoyl Serotonin is recognized for its interaction with key signaling pathways involved in pain and inflammation, primarily as an antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.^[1] Unlike its structural analog, Arachidonoyl Serotonin, Oleoyl Serotonin does not significantly inhibit Fatty Acid Amide Hydrolase (FAAH).^[1]

TRPV1 Antagonism by Oleoyl Serotonin

The TRPV1 channel is a non-selective cation channel that is activated by various stimuli, including heat, protons (low pH), and capsaicin. Its activation leads to an influx of Ca^{2+} and Na^{+} ions, resulting in depolarization of sensory neurons and the sensation of pain. Oleoyl Serotonin acts as an antagonist at the TRPV1 receptor, blocking its activation.^[1]

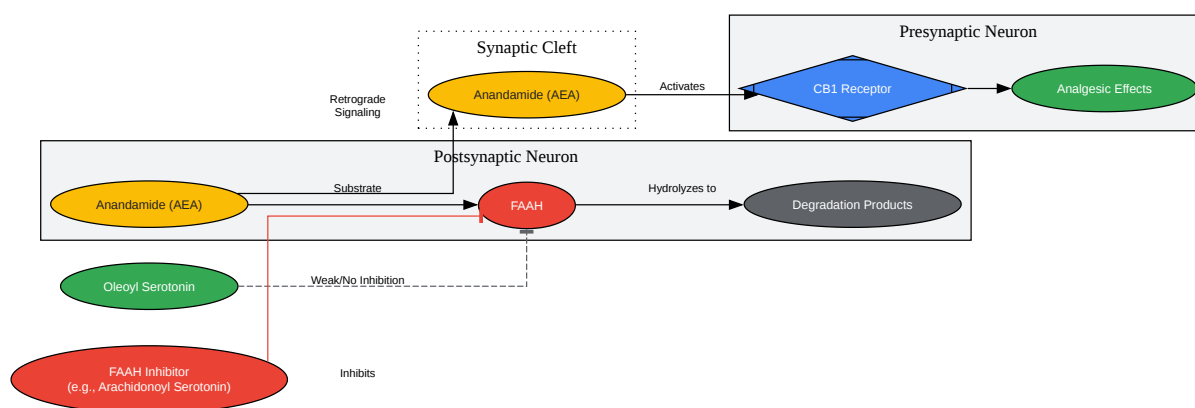


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Caption: Antagonistic action of Oleoyl Serotonin on the TRPV1 channel.

Interaction with the FAAH Pathway

Fatty Acid Amide Hydrolase (FAAH) is the primary enzyme responsible for the degradation of endocannabinoids, such as anandamide (AEA). Inhibition of FAAH leads to increased levels of AEA, which then activates cannabinoid receptors (CB1 and CB2), resulting in various physiological effects, including analgesia. While structurally similar to FAAH inhibitors, Oleoyl Serotonin shows weak to no inhibitory activity on FAAH.[1]



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Caption: Oleoyl Serotonin's limited interaction with the FAAH pathway.

Conclusion

Oleoyl Serotonin-d17 is an essential tool for researchers in the fields of pharmacology, neuroscience, and drug development. Its high purity and isotopic enrichment ensure its reliability as an internal standard for the accurate quantification of endogenous Oleoyl Serotonin. Understanding its analytical characterization and its role as a potent TRPV1 antagonist provides a solid foundation for its application in preclinical and clinical research.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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